

Personal protective equipment for handling 2-Hydroxyquinoline-3-carboxylic acid

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Compound of Interest

Compound Name: 2-Hydroxyquinoline-3-carboxylic acid

Cat. No.: B189343

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Essential Safety and Handling Guide for 2-Hydroxyquinoline-3-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2-Hydroxyquinoline-3-carboxylic acid**, including detailed personal protective equipment (PPE) requirements, operational procedures, and disposal plans. Adherence to these guidelines is critical for ensuring laboratory safety and proper chemical management.

Hazard Summary

2-Hydroxyquinoline-3-carboxylic acid is a chemical that requires careful handling due to its potential health effects. It is harmful if swallowed, in contact with skin, or inhaled.[1] It is known to cause skin and serious eye irritation, and may also cause respiratory irritation.[1][2]

Signal Word: Warning[1][2]

Hazard Statements:

- H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled.[1]
- H315: Causes skin irritation.[1][2]

- H319: Causes serious eye irritation.[[1](#)][[2](#)]
- H335: May cause respiratory irritation.[[1](#)][[2](#)]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Hydroxyquinoline-3-carboxylic acid** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles	Tight-sealing safety goggles compliant with European Standard EN 166 or OSHA 29 CFR 1910.133. A face shield may be required in situations with a higher risk of splashing. [2] [3] [4]
Hand Protection	Chemical-resistant Gloves	Wear appropriate protective gloves. Inspect gloves for integrity before each use. It is recommended to wear two pairs of gloves, especially during compounding, administration, and disposal. [2] [5]
Body Protection	Protective Clothing	A disposable, lint-free, low-permeability fabric gown with a solid front, long sleeves, and tight-fitting cuffs. [5] Long-sleeved clothing is a minimum requirement. [1]
Respiratory Protection	Respirator	For large-scale operations or in case of emergency, use a NIOSH/MSHA or European Standard EN 136/149 approved respirator. In well-ventilated laboratory settings, a dust respirator may be sufficient. [2] [3]

Operational Plan: Step-by-Step Handling Procedure

Proper handling techniques are crucial to prevent contamination and exposure.

- Preparation:
 - Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[3][4]
 - Work in a well-ventilated area, preferably within a chemical fume hood.[6]
 - Display signs restricting access to unauthorized personnel.[5]
- Handling the Chemical:
 - Avoid the formation of dust during handling.[1][3][6]
 - Do not get the chemical in eyes, on skin, or on clothing.[3]
 - Avoid ingestion and inhalation.[3]
 - Use non-sparking tools to prevent ignition.[6]
- Post-Handling:
 - Wash hands and face thoroughly after handling the substance.
 - Remove and wash contaminated clothing and gloves before reuse.[1]
 - Do not eat, drink, or smoke in the handling area.[1][5]

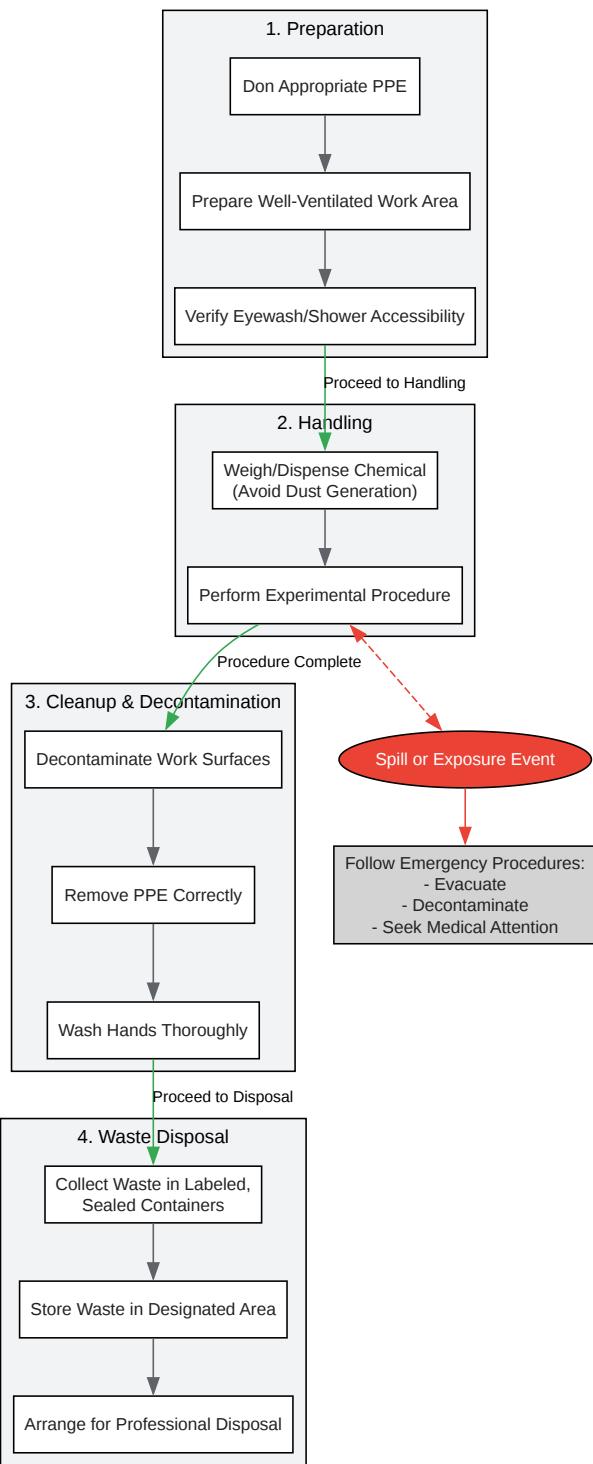
Disposal Plan

Waste from **2-Hydroxyquinoline-3-carboxylic acid** is classified as hazardous and must be disposed of according to local, state, and federal regulations.[1]

Waste Type	Disposal Procedure
Unused Product and Contaminated Materials	Collect in a suitable, closed, and labeled container. Dispose of through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing. [1] [6] [7] Do not discharge into sewer systems or the environment. [6] [7]
Contaminated Packaging	Triple-rinse containers with an appropriate solvent, collecting the rinsate as hazardous waste. Puncture the container to prevent reuse and dispose of it in a sanitary landfill or through a recycling/reconditioning program if available. [7]
Accidental Spills	Evacuate the area and remove all sources of ignition. [6] Wearing appropriate PPE, sweep up the spilled solid material and place it into a suitable container for disposal. [1] [3]

Experimental Workflow for Safe Handling

Workflow for Safe Handling of 2-Hydroxyquinoline-3-carboxylic Acid



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Caption: Safe handling workflow for **2-Hydroxyquinoline-3-carboxylic acid**.

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